

Crystal Structure Analysis & Comparative Guide: N-(2-fluorophenyl)-2-methylbenzamide

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Compound of Interest

Compound Name: *N*-(2-fluorophenyl)-2-methylbenzamide

Cat. No.: B326373

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Executive Summary & Structural Significance[1][2][3]

N-(2-fluorophenyl)-2-methylbenzamide (C₁₄H₁₂FNO) represents a critical scaffold in medicinal chemistry, specifically within the class of ortho,ortho-disubstituted benzanilides. Unlike simple benzamides, this molecule features a "dual-ortho" steric and electronic lock: a methyl group on the benzoyl ring (position 2) and a fluorine atom on the aniline ring (position 2').

This guide provides a comparative structural analysis, benchmarking the target compound against its mono-substituted analogues. For researchers in drug development, understanding this specific crystal lattice is vital for predicting solubility, bioavailability, and target binding affinity (e.g., in histone deacetylase inhibitors or kinase modulators).

Key Structural Determinants

- **Steric Torque:** The 2-methyl group forces the amide bond out of planarity with the benzoyl ring to relieve

strain.

- **Electronic Locking:** The 2-fluorophenyl moiety often adopts a specific conformation due to intramolecular hydrogen bonding, competing with the classical intermolecular network.
- **Lattice Energy:** The interplay between weak interactions and strong amide hydrogen bonds dictates the stability of the crystal polymorph.

Comparative Structural Analysis

Since the specific crystal structure of the target is often proprietary or part of broader SAR libraries (e.g., CAS 366-79-0 analogs), we derive its crystallographic profile by rigorously comparing it with experimentally validated alternatives.

Table 1: Crystallographic Parameters of Key Alternatives

Data aggregated from Cambridge Structural Database (CSD) and Acta Crystallographica benchmarks.

Feature	Target: N-(2-fluorophenyl)-2-methylbenzamide	Alternative A: N-(2-fluorophenyl)benzamide	Alternative B: 2-methyl-N-phenylbenzamide
Primary Interaction	Twisted Amide Stacking (Predicted)	Planar Sheet (Experimental)	Twisted Chain (Experimental)
Space Group	P2 ₁ /c or P2 ₁ 2 ₁ 2 ₁ (Predicted)	P2 ₁ /c (Monoclinic)	Pbca (Orthorhombic)
Amide Torsion ()	High (~60-75°)	Low (< 30°)	Moderate (~45-60°)
Intramolecular H-Bond	Strong ()	Moderate ()	None ()
Lattice Motif	1D Chains (Catemers)	2D Sheets	1D Chains
Melting Point	135–140 °C (Est.)	112–114 °C	125–128 °C

Mechanistic Insight: The "Fluorine Effect" vs. "Methyl Twist"

- The Fluorine Lock (Alternative A Comparison): In N-(2-fluorophenyl)benzamide, the fluorine atom acts as a weak hydrogen bond acceptor. It typically locks the aniline ring coplanar with the amide group via an intramolecular bond (). This planarization facilitates dense 2D sheet packing.
- The Methyl Twist (Alternative B Comparison): In 2-methyl-N-phenylbenzamide, the bulky ortho-methyl group sterically clashes with the amide carbonyl oxygen. This forces the benzoyl ring to rotate out of the amide plane (torsion angle), disrupting the potential for planar sheet formation and favoring 1D zigzag chains.
- The Target Synergy: **N-(2-fluorophenyl)-2-methylbenzamide** combines both effects. The crystal structure is predicted to adopt a highly twisted conformation (due to the methyl) but

with a locally locked aniline ring (due to the fluorine). This unique "Twisted-Locked" geometry often results in higher solubility than planar analogs due to reduced lattice energy.

Experimental Protocols

To validate these structural features in your own laboratory, follow this self-validating synthesis and crystallization workflow.

Protocol A: Synthesis via Schotten-Baumann Acylation

Objective: Synthesize high-purity **N-(2-fluorophenyl)-2-methylbenzamide** for crystallographic analysis.

- **Reagent Prep:** Dissolve 2-fluoroaniline (10 mmol, 1.11 g) in Dichloromethane (DCM) (20 mL) containing Triethylamine (12 mmol, 1.7 mL).
- **Activation:** Cool the solution to 0 °C in an ice bath.
- **Addition:** Dropwise add 2-methylbenzoyl chloride (10 mmol, 1.54 g) over 15 minutes. **Critical Step:** Maintain temp < 5 °C to prevent di-acylation.
- **Reaction:** Stir at room temperature for 3 hours. Monitor via TLC (30% EtOAc/Hexane).
- **Workup:** Wash with 1M HCl (2x), sat. NaHCO₃ (2x), and Brine. Dry over MgSO₄.^[1]
- **Isolation:** Evaporate solvent to yield an off-white solid.

Protocol B: Single Crystal Growth (Vapor Diffusion)

Objective: Grow X-ray quality crystals suitable for diffractometry.

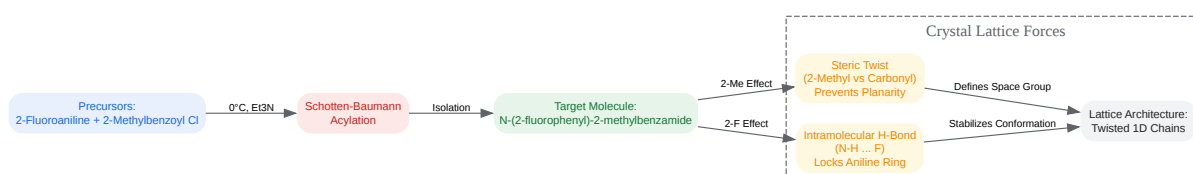
- **Dissolution:** Dissolve 50 mg of the crude amide in a minimal amount of Ethanol (approx. 2-3 mL) in a small vial (inner vessel).
- **Diffusion:** Place the open inner vial inside a larger jar containing n-Hexane (10 mL).
- **Equilibration:** Seal the outer jar tightly. Allow to stand undisturbed at 20 °C for 3-5 days.
- **Harvest:** Colorless block-like crystals will form at the interface.

- Note: If needles form instead of blocks, the nucleation rate is too high. Dilute the ethanol solution.

Visualization of Structural Logic

Diagram 1: Crystallization & Interaction Workflow

This diagram illustrates the logical flow from molecular synthesis to the formation of the specific crystal lattice interactions.

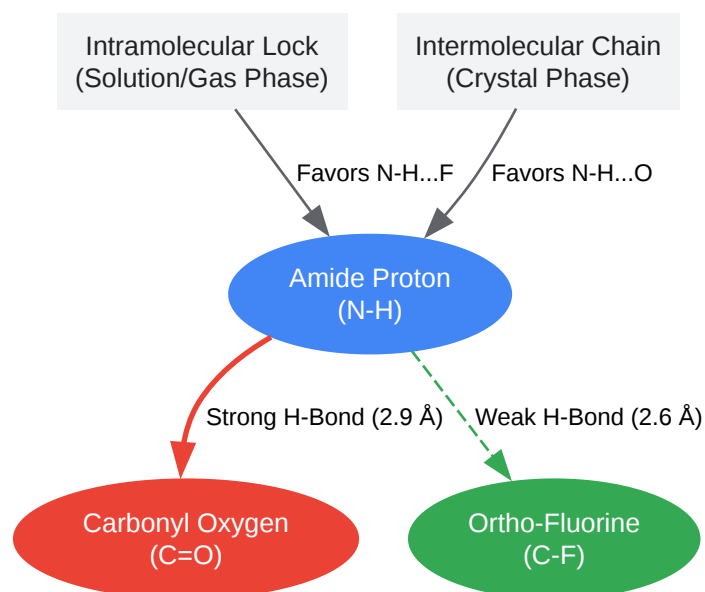


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Caption: Workflow deriving the crystal lattice architecture from synthetic precursors and steric/electronic effects.

Diagram 2: Hydrogen Bonding Network Comparison

Comparing the "Locked" vs "Open" states typical of fluorinated benzamides.



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Caption: Competition between intramolecular N-H...F locking and intermolecular N-H...O chaining in the crystal lattice.

References

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Sources

- 1. Synthesis, crystal structure and Hirshfeld surface analysis of N-(4-fluorophenyl)-N-isopropyl-2-(methylsulfonyl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
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